

Application Note: A Guide to PhosTAC Validation Using the Model Compound iGePhos1

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Compound of Interest

Compound Name: *iGePhos1*

Cat. No.: B15577022

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Audience: Researchers, scientists, and drug development professionals engaged in the field of targeted protein modulation.

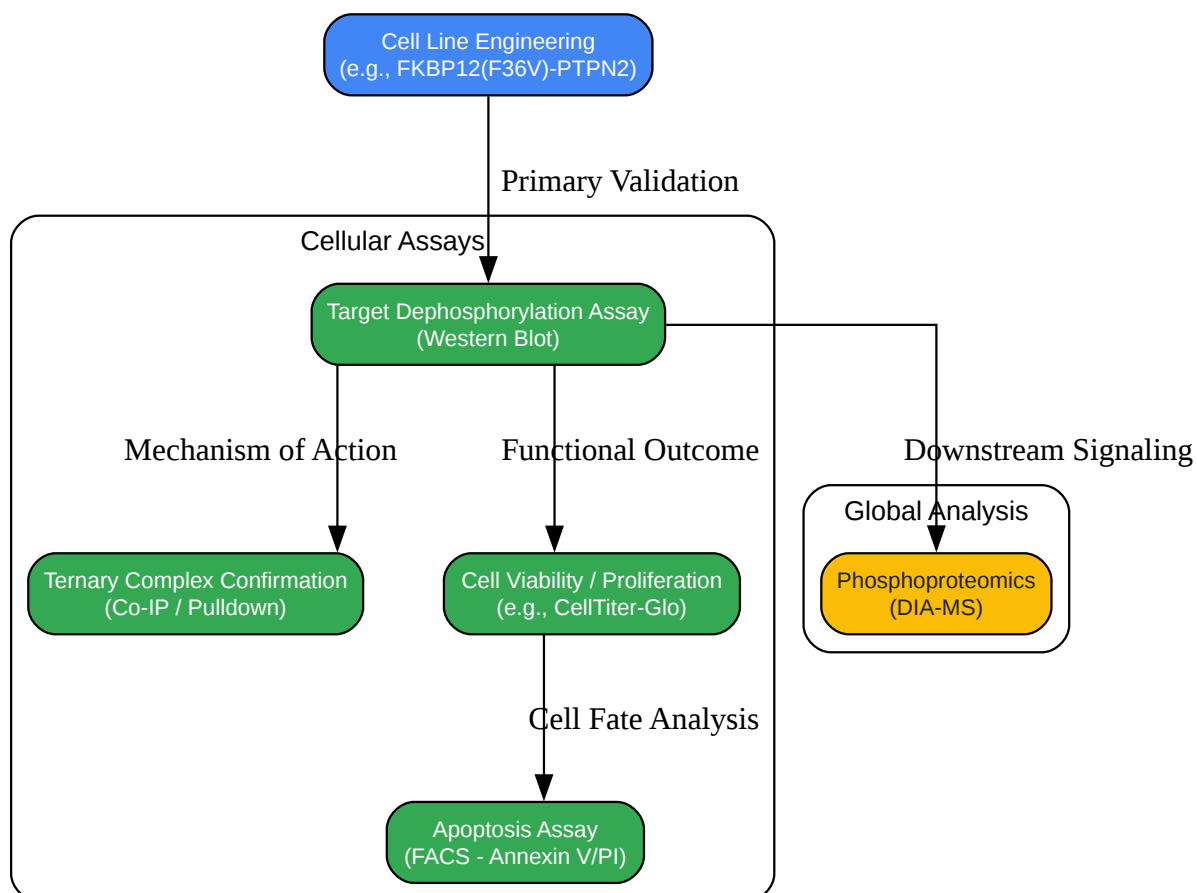
Introduction: Phosphorylation-Targeting Chimeras (PhosTACs) are a novel class of heterobifunctional molecules designed to induce targeted dephosphorylation of specific proteins.[1] They operate by forming a ternary complex between a protein of interest (POI) and a recruited phosphatase, leading to the removal of phosphate groups and subsequent modulation of the protein's activity.[1][2] This technology offers a powerful alternative to traditional kinase inhibition.[2]

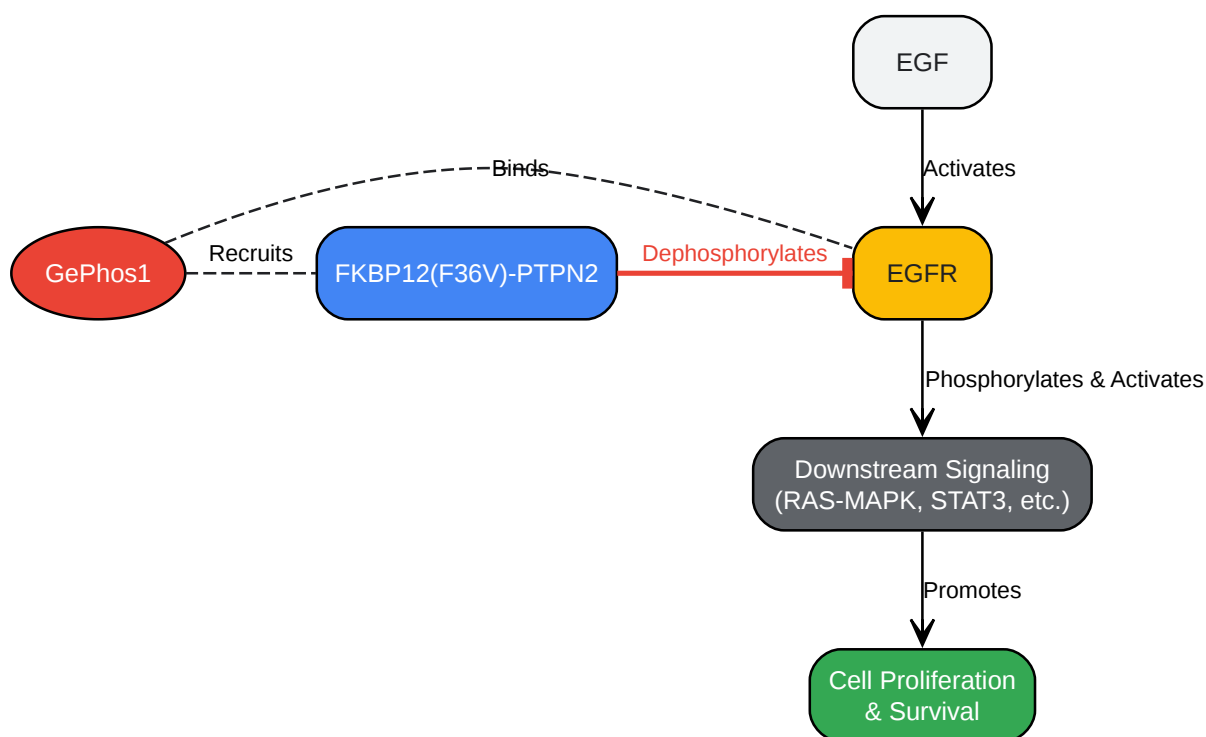
This document provides a detailed guide for the experimental validation of PhosTACs, using **iGePhos1** as a representative tool compound. **iGePhos1** is an inactive epimer of GePhos1, a PhosTAC that targets the Epidermal Growth Factor Receptor (EGFR) for dephosphorylation by recruiting the phosphatase PTPN2.[3][4] The use of an inactive epimer like **iGePhos1** is crucial as it serves as a negative control to distinguish the proximity-induced dephosphorylation effect from the intrinsic inhibitory activity of the warhead molecule (gefitinib, in this case).[3][4]

Key Validation Steps & Experimental Workflow

The validation of a PhosTAC like **iGePhos1** follows a logical progression from confirming target dephosphorylation in cells to assessing downstream functional consequences. A critical component of this workflow is the use of engineered cell lines, such as HeLa or H1975 cells stably expressing an FKBP12(F36V)-phosphatase fusion protein, which allows for controlled recruitment by the PhosTAC.[3]

Experimental Workflow for PhosTAC Validation





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- 4. researchgate.net [researchgate.net]
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